

# Application Notes and Protocols: CCT129202

## Stock Solution Preparation and Use

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### Compound of Interest

Compound Name: CCT129202  
CAS No.: 942947-93-5  
Cat. No.: B1683943

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## Abstract

These application notes provide a detailed protocol for the preparation, storage, and application of a stock solution for **CCT129202**, a potent and selective ATP-competitive inhibitor of Aurora kinases.[1][2][3] **CCT129202** has been shown to inhibit Aurora A, B, and C kinases, leading to cell cycle arrest and apoptosis in various cancer cell lines.[4][5][6] This document outlines the necessary materials, step-by-step procedures for solubilization, and guidelines for use in in vitro cell-based assays. Additionally, it includes a summary of the compound's solubility and a diagram of its signaling pathway to facilitate experimental design and data interpretation.

## Data Presentation

Quantitative data for **CCT129202** is summarized in the table below for easy reference.

Parameter	Value	Reference
Molecular Weight	497.02 g/mol	[2]
Solubility in DMSO	3 mg/mL (6.03 mM)	[2][6]
Solubility in Water	Insoluble	[2]
Solubility in Ethanol	Insoluble	[2]
IC50 for Aurora A	0.042 $\mu$ M	[2][3]
IC50 for Aurora B	0.198 $\mu$ M	[2][3]
IC50 for Aurora C	0.227 $\mu$ M	[2][3]

## Experimental Protocols

### Preparation of CCT129202 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **CCT129202** in DMSO.

Materials:

- **CCT129202** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

- Weighing: Tare a clean, dry microcentrifuge tube or amber vial on an analytical balance. Carefully weigh the desired amount of **CCT129202** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.97 mg of **CCT129202**.

- Solubilization: Add the appropriate volume of anhydrous DMSO to the vial containing the **CCT129202** powder. For a 10 mM solution, if you weighed 4.97 mg, add 1 mL of DMSO. It is crucial to use fresh, moisture-free DMSO as absorbed moisture can reduce the solubility of **CCT129202**.<sup>[2]</sup>
- Mixing: Tightly cap the vial and vortex thoroughly until the compound is completely dissolved. Gentle warming in a 37°C water bath can aid in dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particles.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.<sup>[2]</sup> Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).<sup>[2][7]</sup>

## In Vitro Cell-Based Assay Protocol

This protocol provides a general guideline for treating cultured cells with **CCT129202**.

Materials:

- Cultured cancer cell line of interest
- Complete cell culture medium
- **CCT129202** stock solution (10 mM in DMSO)
- Phosphate-buffered saline (PBS)
- Multi-well plates
- Standard cell culture equipment (incubator, biosafety cabinet, etc.)

Procedure:

- Cell Seeding: Seed the cells in a multi-well plate at the desired density and allow them to adhere and grow overnight in a 37°C, 5% CO<sub>2</sub> incubator.
- Preparation of Working Solutions: On the day of treatment, thaw an aliquot of the **CCT129202** stock solution at room temperature. Prepare serial dilutions of the stock solution

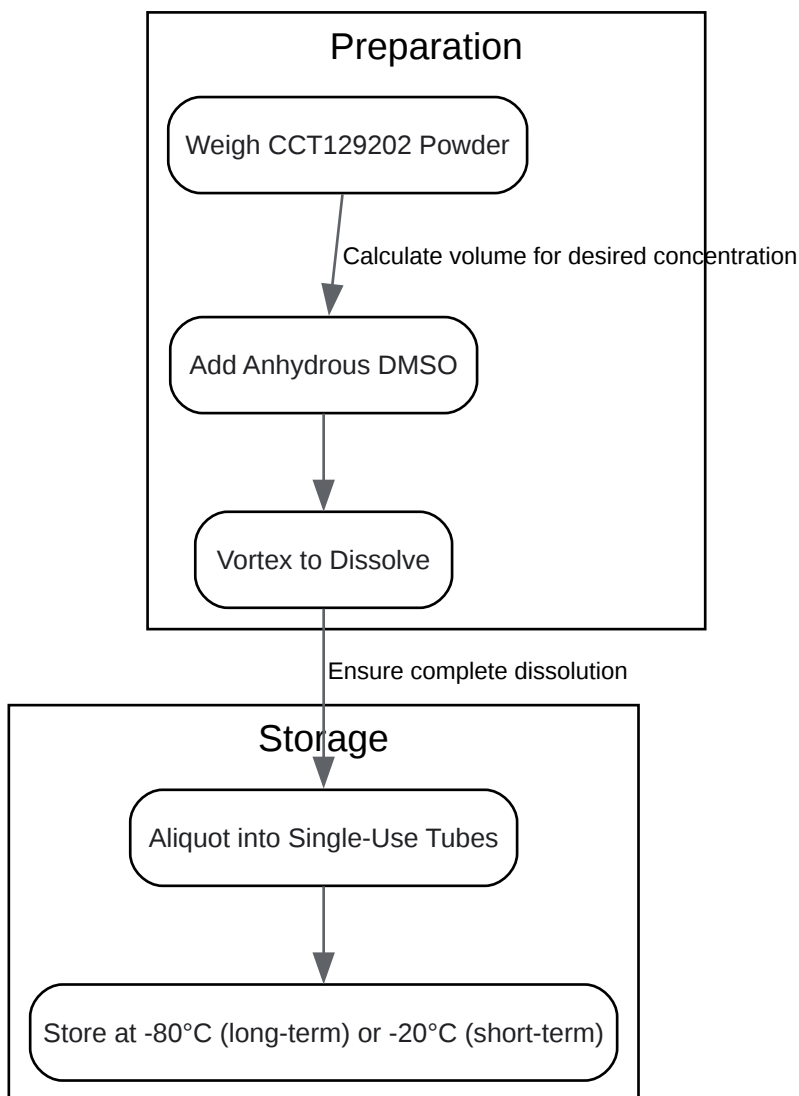
in complete cell culture medium to achieve the desired final concentrations for the experiment. It is important to ensure that the final concentration of DMSO in the culture medium is consistent across all treatments, including the vehicle control, and is typically kept below 0.5% to avoid solvent-induced toxicity.

- **Cell Treatment:** Remove the old medium from the cells and wash once with PBS. Add the medium containing the various concentrations of **CCT129202** or the vehicle control (medium with the same percentage of DMSO) to the respective wells.
- **Incubation:** Return the plate to the incubator and incubate for the desired treatment duration (e.g., 24, 48, or 72 hours).
- **Downstream Analysis:** Following incubation, the cells can be harvested and analyzed for various endpoints, such as cell viability (e.g., MTT assay), apoptosis (e.g., Annexin V staining), or cell cycle progression (e.g., flow cytometry).

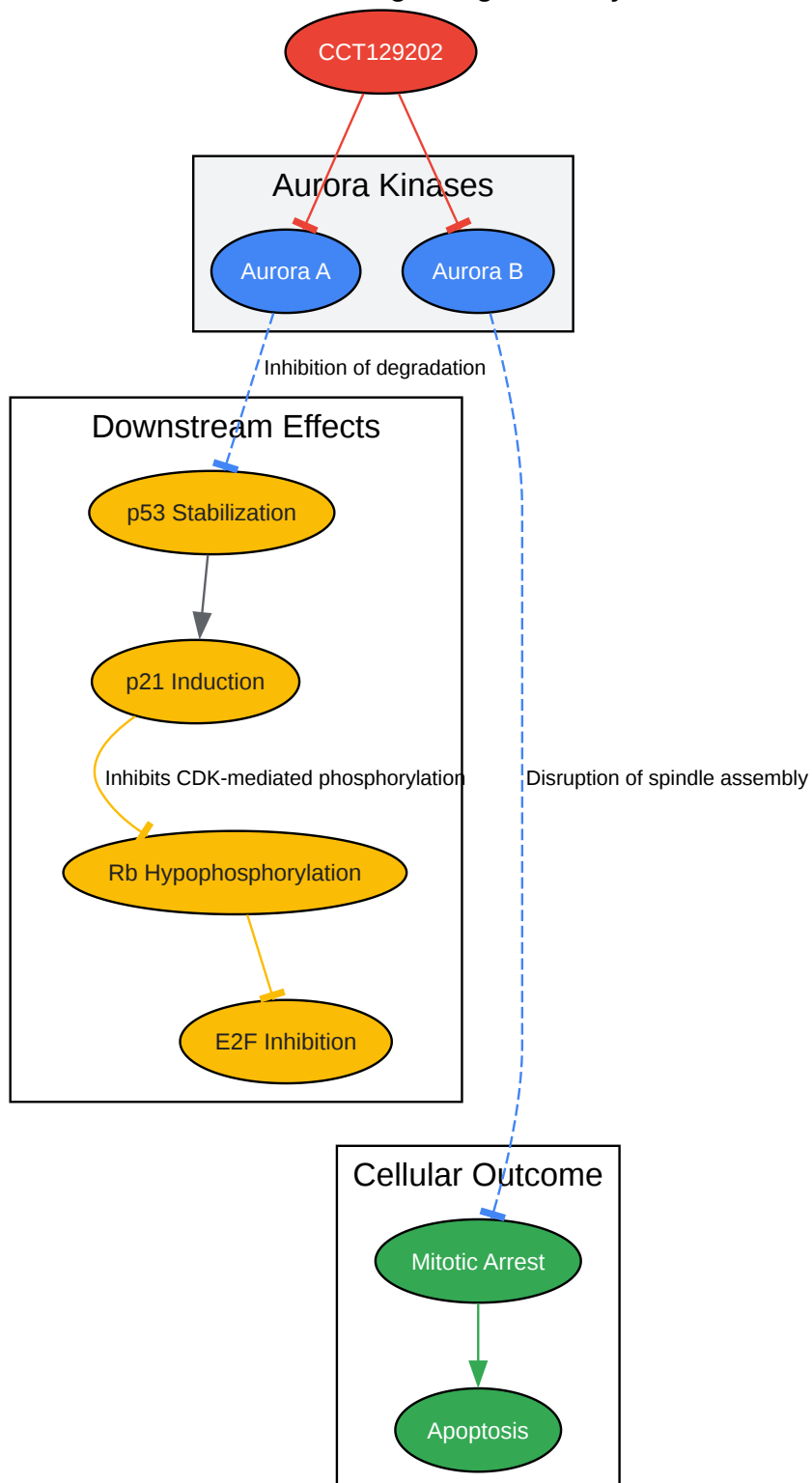
## Mandatory Visualization

The following diagrams illustrate the experimental workflow for preparing the **CCT129202** stock solution and the signaling pathway affected by the inhibitor.

## Experimental Workflow for CCT129202 Stock Solution Preparation



## CCT129202 Signaling Pathway



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